

# The Solubility Profile of 2-Phenoxypropanol in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 2-Phenoxypropanol

Cat. No.: B1215183

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## Introduction

**2-Phenoxypropanol**, also known as propylene glycol phenyl ether, is a versatile organic solvent and chemical intermediate with the chemical formula  $C_9H_{12}O_2$ . It is a colorless liquid with a faint floral odor and is utilized across various industries, including pharmaceuticals, cosmetics, coatings, and cleaning agents.<sup>[1][2]</sup> Its utility is often dictated by its solvency characteristics. This technical guide provides an in-depth overview of the solubility of **2-phenoxypropanol** in a range of organic solvents, offering a valuable resource for formulation scientists, chemists, and researchers.

While **2-phenoxypropanol** is widely cited as being soluble in or miscible with most organic solvents, specific quantitative data is not extensively available in publicly accessible literature.<sup>[3][4]</sup> This guide compiles the available qualitative and quantitative solubility information and presents a generalized experimental protocol for its determination.

## Core Data: Solubility of 2-Phenoxypropanol

The following table summarizes the known solubility data for **2-phenoxypropanol**. It is important to note that there are some discrepancies in the reported values for water solubility, which may be attributed to different experimental conditions or the presence of isomers (1-phenoxy-2-propanol and 2-phenoxy-1-propanol).<sup>[3]</sup>

Solvent	Chemical Class	Temperature (°C)	Solubility	Observations
Water	Protic Solvent	20	11 g/L	-
Water	Protic Solvent	20	15.1 g/L[5][6]	-
Water	Protic Solvent	20	198 g/L[7]	-
Water	Protic Solvent	Not Specified	10,000 mg/L[3]	-
Alcohols (e.g., Ethanol, Methanol)	Protic Solvent	Not Specified	Soluble/Miscible[1][8]	The hydroxyl group of 2-phenoxypropanol can form hydrogen bonds with alcohol solvents, promoting miscibility.
Ethers (e.g., Diethyl Ether)	Ethereal Solvent	Not Specified	Soluble/Miscible	As a glycol ether, it shares structural similarities with ether solvents, leading to good miscibility.
Ketones (e.g., Acetone)	Polar Aprotic Solvent	Not Specified	Soluble/Miscible	The polar nature of ketones allows for favorable interactions with the ether and hydroxyl moieties of 2-phenoxypropanol.
Esters (e.g., Ethyl Acetate)	Polar Aprotic Solvent	Not Specified	Soluble/Miscible	Generally good solubility is

expected due to the polarity of the ester group.

Aromatic Hydrocarbons (e.g., Toluene)

Nonpolar Solvent

Not Specified

Soluble/Miscible

The phenyl group in 2-phenoxypropanol contributes to its miscibility with aromatic solvents.

Oils

Nonpolar Solvent

Not Specified

Soluble[9]

The presence of the non-polar phenyl and propyl groups contributes to its solubility in oils. [9]

## Experimental Protocol: Determination of Solubility

The following is a generalized experimental protocol for determining the solubility of **2-phenoxypropanol** in an organic solvent, based on the widely used shake-flask method.

Objective: To determine the equilibrium solubility of **2-phenoxypropanol** in a selected organic solvent at a specified temperature.

Materials:

- **2-Phenoxypropanol** (high purity)
- Selected organic solvent (analytical grade)
- Temperature-controlled shaker or water bath
- Sealed vials (e.g., screw-cap glass vials with PTFE septa)

- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge
- Gas chromatograph with a flame ionization detector (GC-FID) or a suitable spectrophotometer.

Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of **2-phenoxypropanol** to a known volume or mass of the selected organic solvent in a sealed vial. The presence of undissolved solute is essential to ensure saturation.
  - Prepare several such vials for replicate measurements.
- Equilibration:
  - Place the sealed vials in a temperature-controlled shaker or water bath set to the desired experimental temperature (e.g., 25 °C).
  - Agitate the mixtures for a predetermined period (typically 24-72 hours) to ensure that equilibrium is reached. The required time should be established through preliminary experiments.
- Phase Separation:
  - After equilibration, allow the vials to stand undisturbed at the experimental temperature for a sufficient time to allow the undissolved solid to settle.
  - To ensure complete separation of the solid and liquid phases, centrifuge the vials at a controlled temperature.
- Sample Analysis:

- Carefully withdraw an aliquot of the clear supernatant (the saturated solution).
- Accurately weigh or measure the volume of the aliquot.
- Dilute the aliquot with a known volume of the solvent to a concentration suitable for the analytical method.
- Analyze the concentration of **2-phenoxypropanol** in the diluted solution using a calibrated analytical instrument such as a GC-FID or a spectrophotometer.
- Calculation of Solubility:
  - From the measured concentration and the dilution factor, calculate the concentration of **2-phenoxypropanol** in the saturated solution.
  - Express the solubility in appropriate units, such as g/100g of solvent, mol/L, or mole fraction.

## Visualizations

The following diagrams illustrate a typical experimental workflow for solubility determination and a logical workflow for the synthesis of **2-phenoxypropanol**.

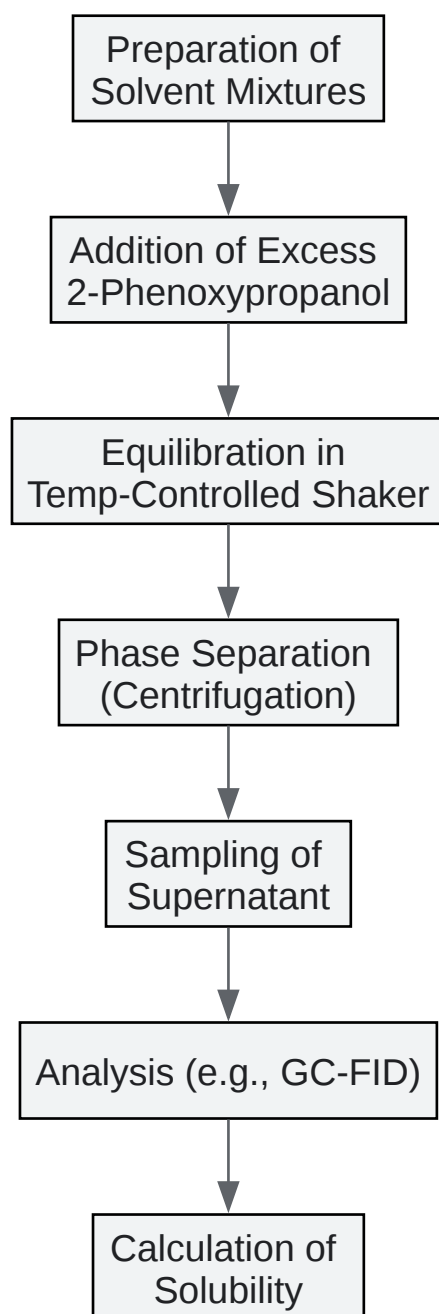


Diagram 1: Experimental Workflow for Solubility Determination

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Caption: Experimental workflow for determining the solubility of **2-phenoxypropanol**.

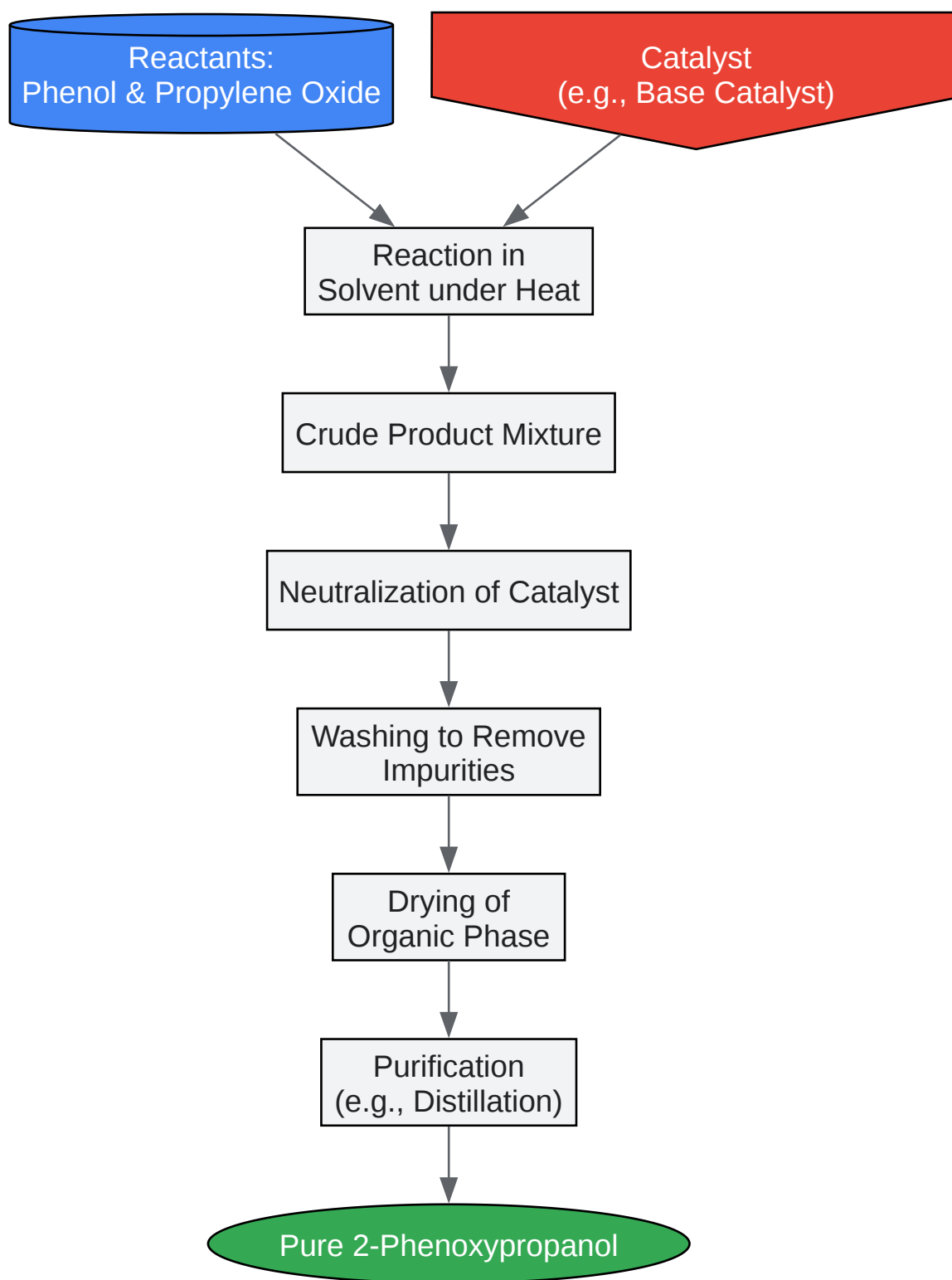


Diagram 2: Logical Workflow for Synthesis of 2-Phenoxypropanol

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Caption: Logical workflow for the synthesis of **2-phenoxypropanol**.

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